

Tetrahydrofuran, 2-(2-chloroethoxy)-: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetrahydrofuran, 2-(2-chloroethoxy)*

Cat. No.: *B3044764*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Tetrahydrofuran, 2-(2-chloroethoxy)-** (CAS No. 14751-24-9). The information is compiled from safety data sheets (SDS) and is intended to provide a comprehensive resource for laboratory and research professionals.

Hazard Identification and Classification

Tetrahydrofuran, 2-(2-chloroethoxy)- is classified as a hazardous chemical. The primary hazards are related to skin and eye irritation.

GHS Hazard Statements:

- Causes skin irritation.
- Causes serious eye irritation.

Precautionary Statements:

- Prevention: Wash face, hands, and any exposed skin thoroughly after handling. Wear protective gloves, clothing, eye protection, and face protection.

- Response:
 - Eyes: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
 - Skin: IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- Storage: Store in a well-ventilated place. Keep container tightly closed.
- Disposal: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Tetrahydrofuran, 2-(2-chloroethoxy)-** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C6H11ClO2	Thermo Fisher Scientific
Molecular Weight	150.60	Thermo Fisher Scientific
Appearance	Colorless Liquid	Santa Cruz Biotechnology, Inc.
Boiling Point	78 - 80 °C / 172.4 - 176 °F @ 14 mmHg	Thermo Fisher Scientific
Flash Point	88 °C / 190.4 °F	Thermo Fisher Scientific
Density	1.127 g/cm3	Thermo Fisher Scientific

Safe Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **Tetrahydrofuran, 2-(2-chloroethoxy)-**.

Handling:

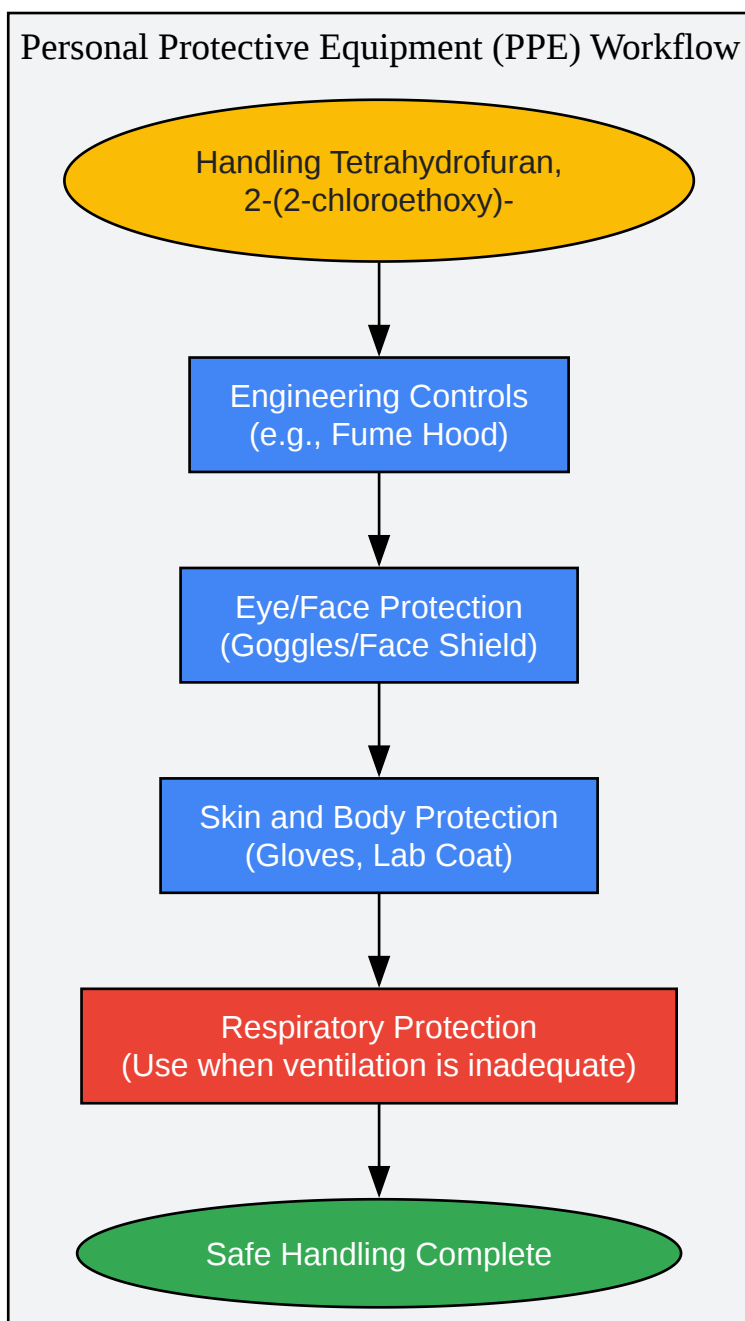
- Ensure adequate ventilation.
- Wear personal protective equipment (PPE) as specified in Section 4.
- Avoid contact with skin, eyes, and clothing.
- Avoid ingestion and inhalation.
- Wash hands thoroughly after handling.

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store away from strong oxidizing agents.

Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment when handling **Tetrahydrofuran, 2-(2-chloroethoxy)-**.



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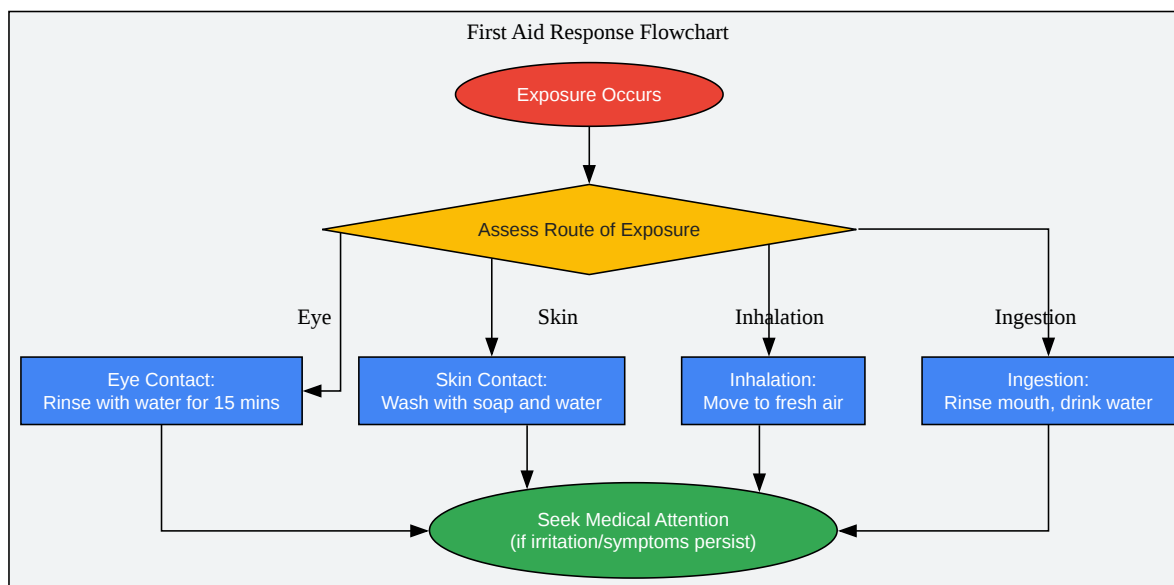
Caption: Recommended Personal Protective Equipment Workflow.

First Aid Measures

In case of exposure, immediate first aid is critical. The following table summarizes the recommended first aid procedures.

Exposure Route	First Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.
Inhalation	Remove to fresh air. Get medical attention if symptoms occur.
Ingestion	Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.

The logical flow for responding to an exposure event is illustrated in the diagram below.



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Caption: First Aid Response Flowchart for Exposure.

Firefighting Measures and Accidental Release

Suitable Extinguishing Media:

- Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.

Unsuitable Extinguishing Media:

- No information available.

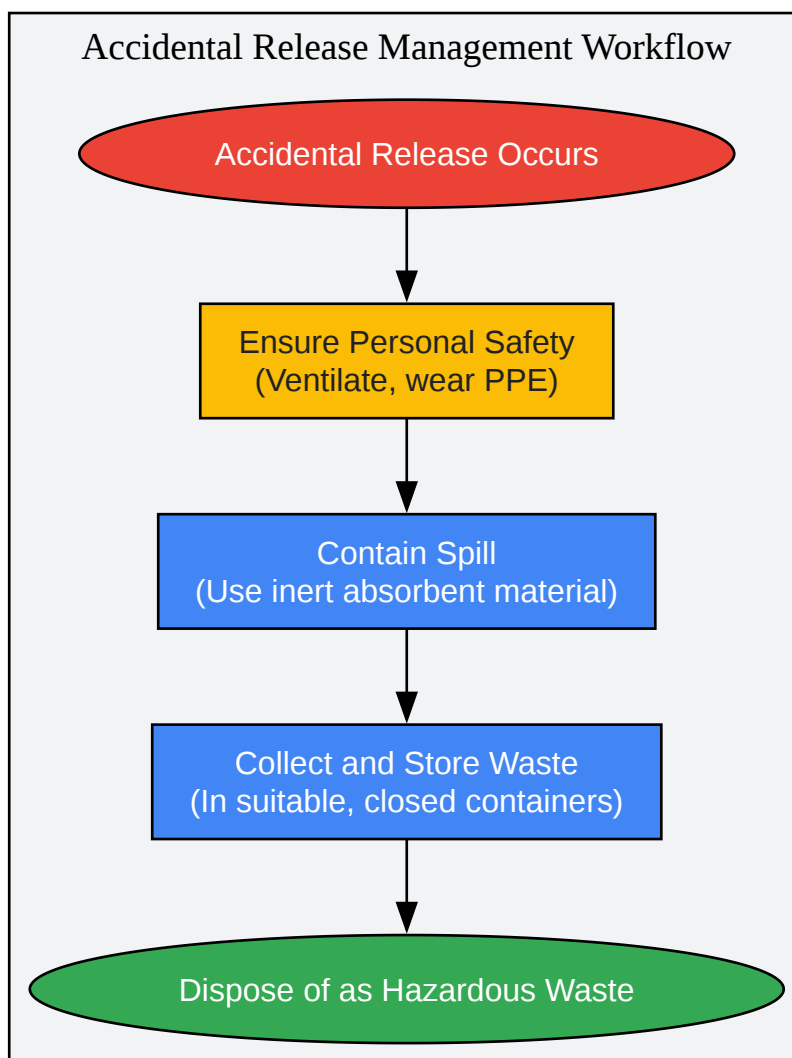
Specific Hazards Arising from the Chemical:

- Keep product and empty container away from heat and sources of ignition.
- Hazardous combustion products include carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required.
- Environmental Precautions: Should not be released into the environment.
- Methods for Containment and Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

The workflow for managing an accidental release is depicted below.



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Caption: Accidental Release Management Workflow.

Toxicological Information

Currently, there is no available data on the acute and chronic toxicity of **Tetrahydrofuran, 2-(2-chloroethoxy)-**. No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA. Further toxicological studies are required to fully characterize the health effects of this compound.

Disposal Considerations

Waste from residues and unused products should be considered hazardous waste. Disposal should be in accordance with federal, state, and local environmental control regulations. Contact a licensed professional waste disposal service to dispose of this material.

This technical guide is intended to provide essential safety and handling information. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) provided by the supplier and adherence to all applicable safety regulations. Always prioritize a culture of safety in the laboratory.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com